

Spectroscopic Characterization of Kadsuric Acid: Application Notes and Protocols

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Compound of Interest

Compound Name: *Kadsuric acid*

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These application notes provide a comprehensive overview of the spectroscopic methods employed in the structural elucidation and characterization of **Kadsuric acid**, a lanostane-type triterpenoid isolated from *Kadsura coccinea*. The detailed protocols and data presentation are intended to guide researchers in the analysis of **Kadsuric acid** and related natural products.

Introduction

Kadsuric acid is a member of the triterpenoid class of natural products, which are of significant interest due to their diverse biological activities. The precise determination of its chemical structure is paramount for understanding its mechanism of action and for any further drug development efforts. A combination of modern spectroscopic techniques is essential for the unambiguous structural assignment of such complex molecules. This document outlines the application of Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), Infrared (IR) spectroscopy, and Ultraviolet-Visible (UV-Vis) spectroscopy for the characterization of **Kadsuric acid**.

Spectroscopic Data Summary

The following tables summarize the expected quantitative data from the spectroscopic analysis of **Kadsuric acid**. The data is based on the analysis of related triterpenoids isolated from *Kadsura coccinea* and serves as a reference for the characterization of **Kadsuric acid**.

Table 1: ¹H NMR Spectroscopic Data for **Kadsuric Acid** (Representative)

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment (Proposed)
5.90	m	1H	Olefinic Proton
4.85	br s	1H	Exo-methylene Proton
4.69	br s	1H	Exo-methylene Proton
2.71	m	1H	CH
2.06	m	1H	CH
2.02	s	3H	Methyl Group
1.74	s	3H	Olefinic Methyl
1.56	s	3H	Olefinic Methyl
1.38	s	3H	Methyl Group
1.24	s	3H	Methyl Group
1.18	s	3H	Methyl Group
1.13	s	3H	Methyl Group
1.06	d, J=6.9 Hz	3H	Doublet Methyl
1.05	s	3H	Methyl Group
1.04	s	3H	Tertiary Methyl
0.80	s	3H	Tertiary Methyl
0.70	s	3H	Tertiary Methyl

Table 2: ¹³C NMR Spectroscopic Data for **Kadsuric Acid** (Representative)

Chemical Shift (δ) ppm	Carbon Type (DEPT)	Assignment (Proposed)
214.8	C	Carbonyl Carbon (Ketone)
182.1	C	Carbonyl Carbon (Carboxyl)
179.4	C	Carbonyl Carbon (Carboxyl)
172.6	C	Carboxyl Carbon
169.6	C	Olefinic Carbon
149.4	C	Olefinic Carbon
147.0	C	Olefinic Carbon
146.2	C	Olefinic Carbon
126.0	CH	Olefinic Carbon
123.2	C	Olefinic Carbon
113.8	CH ₂	Exo-methylene Carbon
111.6	CH ₂	Exo-methylene Carbon
52.5	CH	Methine Carbon
47.9	C	Quaternary Carbon
38.4	C	Quaternary Carbon
35.7	CH ₂	Methylene Carbon
33.0	CH ₂	Methylene Carbon
29.3	CH ₂	Methylene Carbon
26.3	CH ₃	Methyl Carbon
23.6	CH ₃	Methyl Carbon
21.9	CH ₃	Methyl Carbon
20.5	CH ₃	Methyl Carbon

Table 3: Mass Spectrometry Data for **Kadsuric Acid**

Technique	Ionization Mode	Mass Analyzer	Observed m/z	Molecular Formula
HRESIMS	Negative	Q-TOF	[M-H] ⁻ 465.3014	C ₃₀ H ₄₂ O ₄

Table 4: IR and UV-Vis Spectroscopic Data for **Kadsuric Acid**

Technique	Solvent/Method	Absorption Bands (cm ⁻¹) / λ _{max} (nm)	Functional Group Assignment
IR	KBr Pellet	~3400 (broad), ~2950, ~1710, ~1640	O-H (Carboxylic Acid), C-H (Aliphatic), C=O (Carboxylic Acid/Ketone), C=C (Olefinic)
UV-Vis	Methanol	~210, ~250	π → π* transitions (conjugated systems)

Experimental Protocols

Sample Preparation

Kadsuric acid is typically isolated from the dried roots and stems of *Kadsura coccinea*. The powdered plant material is extracted with a suitable solvent such as 80% acetone or ether.^{[1][2]} The crude extract is then subjected to a series of chromatographic separations, including column chromatography over silica gel, to yield the pure compound.^[1]

For spectroscopic analysis, the purified **Kadsuric acid** should be dried under vacuum to remove any residual solvents.

- NMR Spectroscopy: Dissolve 5-10 mg of the sample in 0.5 mL of a suitable deuterated solvent (e.g., CDCl₃, Methanol-d₄).
- Mass Spectrometry: Prepare a dilute solution of the sample (10-100 µg/mL) in a suitable solvent for electrospray ionization (e.g., methanol, acetonitrile).

- IR Spectroscopy: For solid samples, prepare a KBr pellet by mixing a small amount of the sample with dry KBr powder and pressing it into a thin disk.
- UV-Vis Spectroscopy: Prepare a dilute solution of the sample in a UV-transparent solvent (e.g., methanol, ethanol) to an appropriate concentration that gives an absorbance reading between 0.1 and 1.0.

NMR Spectroscopy

Instrumentation: A high-field NMR spectrometer (e.g., Bruker AV-600 or Varian JMercury-300BB) is recommended for the analysis of complex molecules like **Kadsuric acid**.[\[1\]](#)[\[3\]](#)

Experiments:

- ¹H NMR: Provides information about the number, chemical environment, and coupling of protons.
- ¹³C NMR and DEPT: Determines the number and types of carbon atoms (C, CH, CH₂, CH₃).
- 2D NMR (COSY, HSQC, HMBC): These experiments are crucial for establishing the connectivity of the carbon skeleton.
 - COSY (Correlation Spectroscopy): Identifies proton-proton couplings.
 - HSQC (Heteronuclear Single Quantum Coherence): Correlates protons to their directly attached carbons.
 - HMBC (Heteronuclear Multiple Bond Correlation): Shows correlations between protons and carbons over two to three bonds, which is key for assembling the molecular structure.

Mass Spectrometry

Instrumentation: A high-resolution mass spectrometer, such as a Q-TOF (Quadrupole Time-of-Flight) instrument, is essential for accurate mass measurement and determination of the molecular formula.[\[3\]](#)[\[4\]](#)

Method:

- High-Resolution Electrospray Ionization Mass Spectrometry (HRESIMS): This is the preferred method for determining the exact mass of the molecule and, consequently, its elemental composition.^[4] The sample is introduced into the mass spectrometer via direct infusion or through an LC system.

Infrared (IR) Spectroscopy

Instrumentation: A Fourier Transform Infrared (FT-IR) spectrometer (e.g., Mattson Genesis II FT-IR) is used to identify the functional groups present in the molecule.^[1]

Method:

- The prepared sample (e.g., KBr pellet) is placed in the sample holder of the spectrometer, and the spectrum is recorded over the range of 4000-400 cm^{-1} .

Ultraviolet-Visible (UV-Vis) Spectroscopy

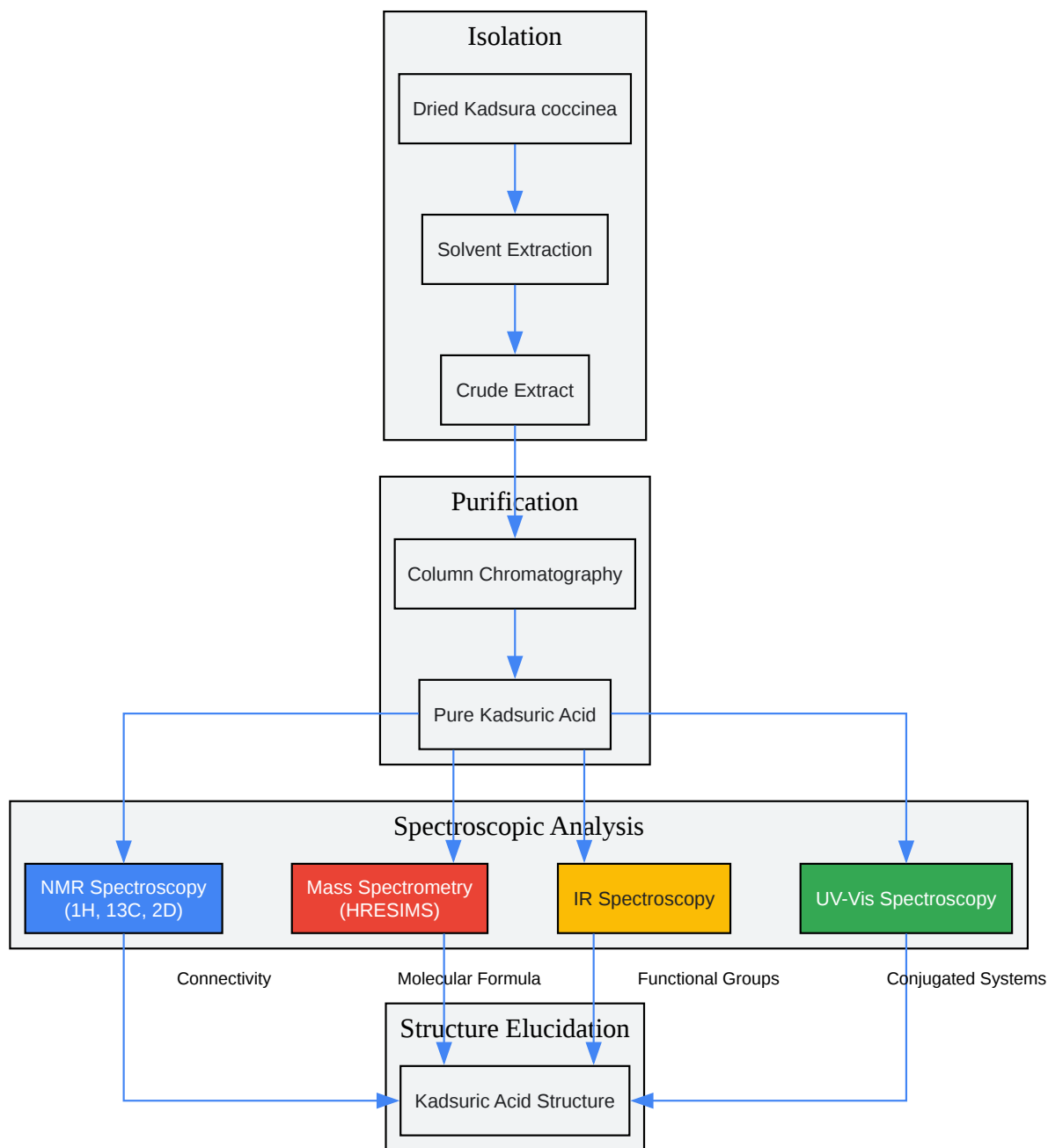
Instrumentation: A standard UV-Vis spectrophotometer (e.g., Shimadzu UV-160) is used to obtain the absorption spectrum.^[1]

Method:

- The sample solution is placed in a quartz cuvette, and the absorbance is measured over a range of wavelengths (typically 200-400 nm for this class of compounds).

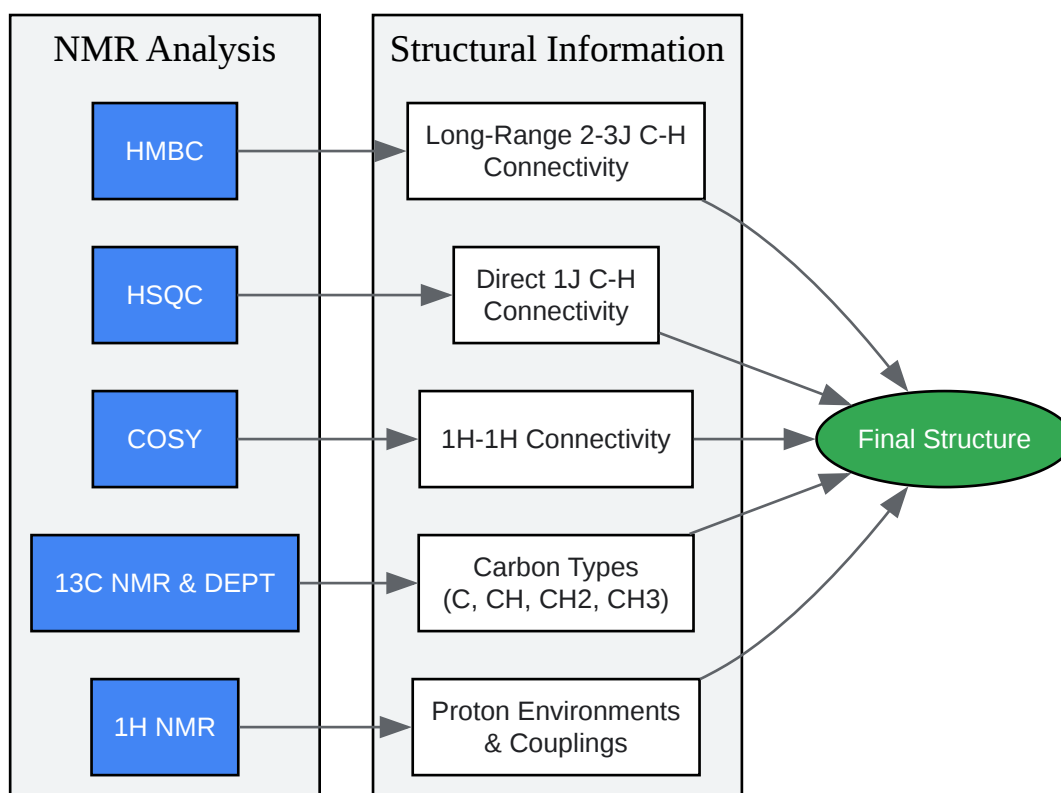
Visualizations

The following diagrams illustrate the general workflow for the characterization of **Kadsuric acid** and the logical relationships in its spectroscopic analysis.



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Caption: Experimental workflow for the isolation and characterization of **Kadsuric acid**.



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Caption: Logical relationships in NMR-based structure elucidation.

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References

- 1. Triterpenes from *Kadsura coccinea* - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. Triterpenoids from Roots and Stems of *Kadsura coccinea* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Frontiers | Triterpenoids From *Kadsura coccinea* With Their Anti-inflammatory and Inhibited Proliferation of Rheumatoid Arthritis-Fibroblastoid Synovial Cells Activities [[frontiersin.org](https://www.frontiersin.org/)]

- [4. html.rhhz.net](http://4.html.rhhz.net) [html.rhhz.net]
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